

A Comparative Analysis of Iron Chelation Efficacy: Deferoxamine vs. Enterobactin

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Compound of Interest				
Compound Name:	Desferriferribactin			
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For researchers, scientists, and drug development professionals, the selection of an appropriate iron chelator is paramount for therapeutic efficacy. This guide provides a detailed comparison of the iron removal efficiency of the clinically established chelator, Deferoxamine, and the potent bacterial siderophore, Enterobactin. Due to a lack of available research and comparative data for **Desferriferribactin**, this guide focuses on Enterobactin as a well-characterized, high-affinity alternative.

This comparison is based on available experimental data and aims to provide an objective overview of their respective iron-binding capacities and mechanisms of action.

At a Glance: Key Performance Metrics

The iron chelation efficiency of Deferoxamine and Enterobactin can be quantitatively compared based on their iron-binding affinity and performance in standardized assays.



Parameter	Deferoxamine	Enterobactin	Reference
Iron-Binding Affinity Constant (Kf)	~10^30.6 M ⁻¹	10^52 M ⁻¹	[1]
Stability Constant (log β)	30.6	52	[1]
Chrome Azurol S (CAS) Liquid Assay (25 µM, 3h)	-	~90% Iron Chelation	[1]
Chrome Azurol S (CAS) Liquid Assay (25 µM, 24h)	~70% Iron Chelation	-	[1]

Mechanism of Action: A Tale of Two Chelators

Deferoxamine and Enterobactin, while both effective iron chelators, operate through distinct mechanisms rooted in their structural differences.

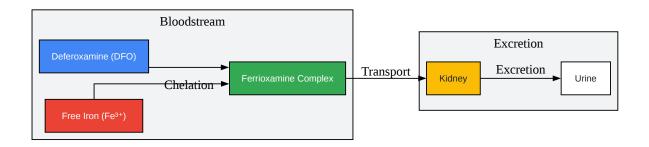
Deferoxamine, a hexadentate siderophore produced by Streptomyces pilosus, is a linear molecule that binds to ferric iron (Fe³⁺) in a 1:1 ratio.[1] Its primary application is in the treatment of iron overload in humans. Deferoxamine chelates iron from the labile iron pool, including non-transferrin-bound iron (NTBI), ferritin, and hemosiderin. The resulting ferrioxamine complex is water-soluble and excreted through the urine and bile.

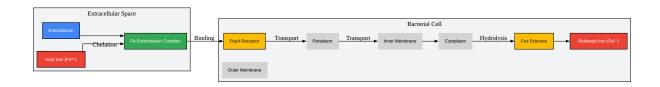
Enterobactin, a cyclic tricatecholate siderophore produced by Gram-negative bacteria such as E. coli, is recognized as the strongest known natural iron chelator. Like deferoxamine, it is a hexadentate chelator, forming a highly stable complex with Fe³⁺. Its exceptional affinity allows bacteria to scavenge iron from the host environment, even from iron-binding proteins. In bacteria, the iron-enterobactin complex is actively transported into the cell where the iron is released through enzymatic cleavage of the enterobactin backbone.

Visualizing the Pathways

To better understand their mechanisms, the following diagrams illustrate the iron chelation and transport pathways for Deferoxamine and Enterobactin.







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References

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